

4-Bromo-3-fluorobenzaldehyde material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Bromo-3-fluorobenzaldehyde

Cat. No.: B151432

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **4-Bromo-3-fluorobenzaldehyde**

This guide provides a comprehensive overview of the safety and handling information for **4-Bromo-3-fluorobenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's properties and associated hazards.

Chemical and Physical Properties

4-Bromo-3-fluorobenzaldehyde is a halogenated aromatic compound.^[1] It is a white to light yellow powder or crystal.^[1] This compound serves as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrFO	[1][2]
Molecular Weight	203.01 g/mol	[1][2]
CAS Number	133059-43-5	[2]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	55-59 °C	[1]
Purity	≥ 97%	[1]
Storage Temperature	2-8°C	[1]

Hazard Identification and GHS Classification

4-Bromo-3-fluorobenzaldehyde is classified as hazardous. The GHS classification indicates that it is harmful if swallowed and causes serious eye irritation.[2]

Hazard Class	Category	GHS Code	Signal Word
Acute toxicity, oral	4	H302	Warning
Serious eye damage/eye irritation	2A	H319	Warning

Source:[2]

Experimental Protocols

Detailed experimental protocols for the toxicological and safety data cited in the material safety data sheets are not publicly available in the search results. The provided information is a summary of results from standardized testing procedures.

One available experimental protocol describes a conjugation reaction for synthetic purposes.[3] In a solution of **4-Bromo-3-fluorobenzaldehyde** in toluene, ethylene glycol and p-TsOH are

added and stirred.[3] The mixture is then heated, and after completion, it is cooled and saturated aqueous NaHCO₃ is added.[3]

Safety and Handling

Proper handling and storage of **4-Bromo-3-fluorobenzaldehyde** are crucial to ensure safety in a laboratory setting.

Personal Protective Equipment (PPE)

When handling this chemical, appropriate personal protective equipment should be worn. This includes:

- Eye Protection: Eyeshields or safety glasses.
- Hand Protection: Protective gloves.
- Respiratory Protection: Dust mask (type N95 or equivalent).

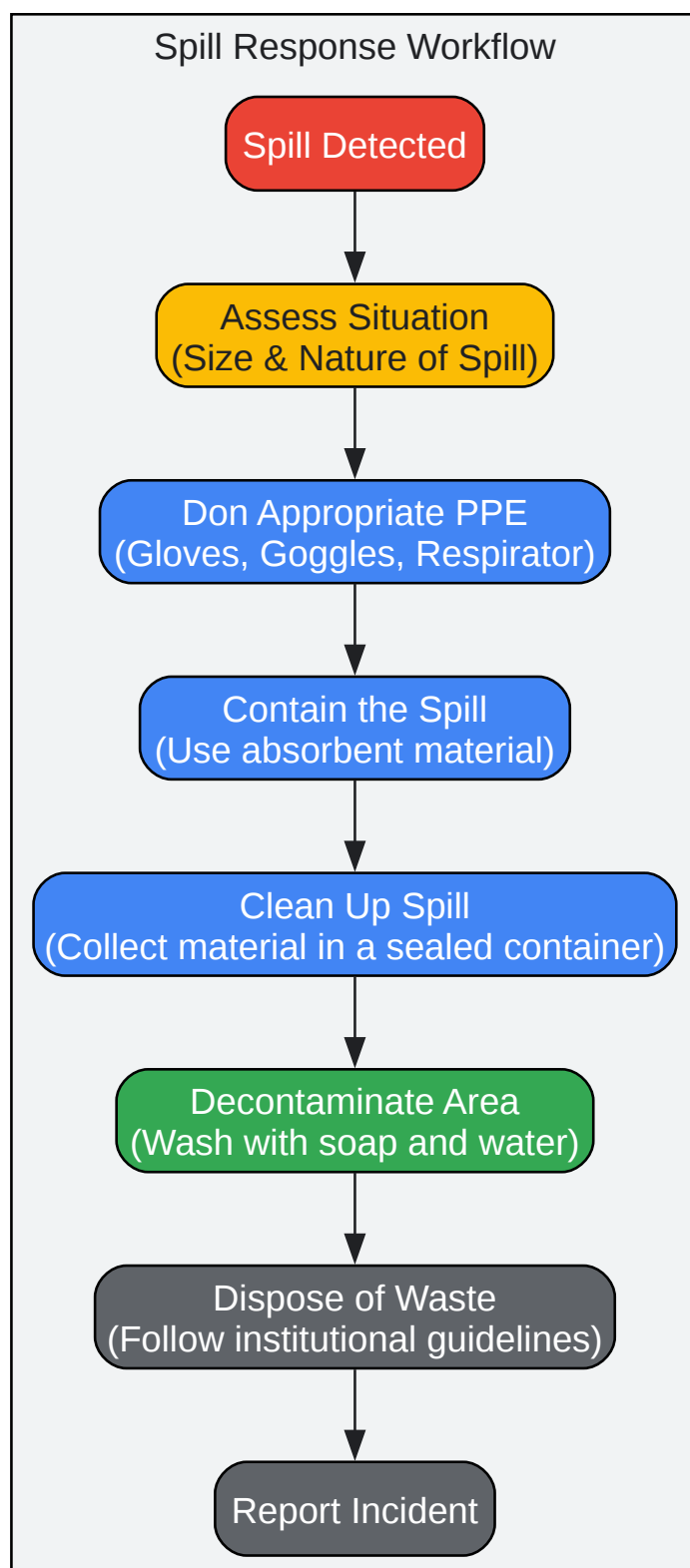
Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][5][6] The recommended storage temperature is between 2-8°C.[1]

Spill and Disposal Procedures

In case of a spill, it is important to clean it up immediately using appropriate protective equipment.[4] The material should be swept up or absorbed and placed into a suitable clean, dry, closed container for disposal.[4] Ensure adequate ventilation during cleanup.[4]

The following diagram illustrates the general workflow for handling a chemical spill of **4-Bromo-3-fluorobenzaldehyde**.



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Caption: Workflow for handling a chemical spill.

First Aid Measures

In case of exposure, follow these first aid measures:

- If Swallowed: Do NOT induce vomiting. If the person is conscious, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek medical attention.[4]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- In Case of Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[4]
- If Inhaled: Remove the person from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4]

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